A Comprehensive Spectroscopic Guide to 1-Iodo-2-methoxyethane

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Compound of Interest

Compound Name:	*1-Iodo-2-methoxyethane*
CAS No.:	*4296-15-5*
Cat. No.:	*B3425548*

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Introduction

1-Iodo-2-methoxyethane (CAS No. 4296-15-5) is a versatile bifunctional organic compound featuring both an ether and a haloalkane functional grou [1][2] Its molecular structure, consisting of a methoxy group (-OCH3) attached to an ethane chain with an iodine substituent, makes it a valuable reag in organic synthesis.[1] It is primarily utilized as an alkylating agent for the introduction of the 2-methoxyethyl moiety in various chemical reactions, particularly in nucleophilic substitution, where the iodine atom serves as an excellent leaving group.[1] This guide provides an in-depth analysis of the spectroscopic data for **1-Iodo-2-methoxyethane**, offering researchers and drug development professionals a core reference for its structural characterization.

Core Molecular Data

Below is a summary of the fundamental physicochemical properties of **1-Iodo-2-methoxyethane**.

Property	Value	Source
Molecular Formula	C_3H_7IO	[1][3]
Molecular Weight	185.99 g/mol	[2][3]
IUPAC Name	1-iodo-2-methoxyethane	[3]
CAS Number	4296-15-5	[4]
Physical State	Liquid	[2]
Appearance	Colorless to light yellow clear liquid	[1][2]

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O3 [label="O", pos="2.5,1!"];
C4 [label="C", pos="3.5,1!"];
I5 [label="I", pos="-1,-1!"];
H6[label="H", pos="-0.5,0.8!"];
H7 [label="H", pos="0.5,0.8!"];
H8 [label="H", pos="1.2,-0.8!"];
```

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H9 [label="H", pos="2.3,-0.8!"];
H10 [label="H", pos="3.2,1.8!"];
H11 [label="H", pos="4,1.5!"];
H12 [label="H", pos="4,0.5!"];

// Bonds
C1 -- C2;
C2 -- O3;
O3 -- C4;
C1 -- I5;
C1 -- H6;
C1 -- H7;
C2 -- H8;
C2 -- H9;
C4 -- H10;
C4 -- H11;
C4 -- H12;
}
```

Figure 1: Molecular structure of **1-Iodo-2-methoxyethane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the carbon-hydrogen framework of an organic molecule.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1-Iodo-2-methoxyethane** is expected to show three distinct signals corresponding to the three different proton environmen in the molecule. The electronegativity of the iodine and oxygen atoms significantly influences the chemical shifts of the neighboring protons.

Predicted ^{1}H NMR Data:

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
ICH_2	~3.3	Triplet	2H
CH_2O	~3.7	Triplet	2H
OCH_3	~3.4	Singlet	3H

Interpretation:

- The methylene protons (ICH_2) adjacent to the highly electronegative iodine atom are deshielded and appear as a triplet at approximately 3.3 ppm.
- The methylene protons (CH_2O) adjacent to the oxygen atom are also deshielded and resonate as a triplet around 3.7 ppm.
- The methyl protons (OCH_3) of the methoxy group are in a distinct chemical environment and appear as a singlet at about 3.4 ppm.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments within the molecule.

Predicted ^{13}C NMR Data:

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Carbon	Chemical Shift (δ, ppm)
ICH_2	~5
CH_2O	~73
OCH_3	~59

Interpretation:

- The carbon atom bonded to the iodine (ICH_2) is expected to have a chemical shift at the higher field (lower ppm value), around 5 ppm.
- The carbon atom attached to the oxygen of the ether linkage (CH_2O) will be significantly deshielded, with a predicted chemical shift of approximate 73 ppm.
- The methyl carbon (OCH_3) is also deshielded due to the adjacent oxygen and is expected to appear at around 59 ppm.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **1-Iodo-2-methoxyethane** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standa 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- Data Acquisition:
  - For ^1H NMR, acquire the spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
  - For ^{13}C NMR, use a proton-decoupled pulse sequence. A larger number of scans will be required due to the lower natural abundance of ^{13}C.
- Data Processing: Fourier transform the acquired free induction decay (FID) to obtain the frequency-domain spectrum. Phase and baseline correct t spectrum and integrate the signals for ^1H NMR. Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Characteristic IR Absorption Bands:

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
2950-2850	C-H stretch	Alkane
1150-1085	C-O stretch	Ether
~600	C-I stretch	Alkyl Iodide

Interpretation:

- The strong absorptions in the 2950-2850 cm^{-1} region are characteristic of C-H stretching vibrations of the alkyl groups.
- A prominent peak in the 1150-1085 cm^{-1} range corresponds to the C-O stretching vibration of the ether linkage.[5]
- The absorption due to the C-I bond stretch is expected to appear in the fingerprint region, at a lower wavenumber around 600 cm^{-1}.

Experimental Protocol for IR Spectroscopy

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- Sample Preparation: As **1-Iodo-2-methoxyethane** is a liquid, the spectrum can be obtained by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: Place the salt plates in the sample holder of the FTIR spectrometer.
- Data Acquisition: Acquire a background spectrum of the empty salt plates. Then, run the spectrum of the sample. Typically, 16-32 scans are co-add to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbanc transmittance spectrum.

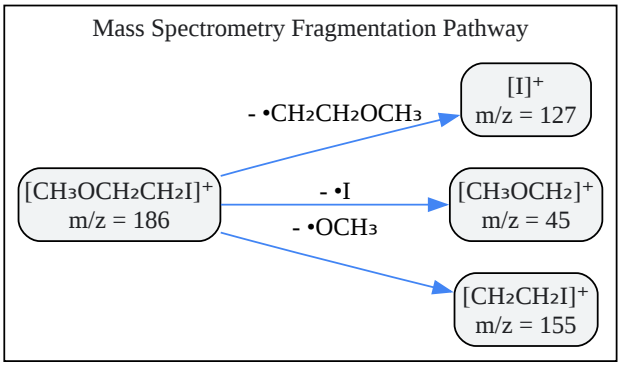
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Expected Mass Spectrometry Data:

m/z	Ion
186	$[M]^+$ (Molecular Ion)
155	$[M - OCH_3]^+$
127	$[I]^+$
59	$[CH_2OCH_3]^+$
45	$[CH_2{=}O{-}CH_3]^+$ (base peak)

Interpretation: The molecular ion peak $[M]^+$ is expected at an m/z of 186, corresponding to the molecular weight of **1-Iodo-2-methoxyethane**. The fragmentation pattern will be influenced by the presence of the ether linkage and the iodine atom. Common fragmentation pathways include the loss c methoxy radical to give a peak at m/z 155, and cleavage of the C-I bond. The base peak is often observed at m/z 45, corresponding to the stable $[CH_2{=}O{-}CH_3]^+$ fragment.



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Sources

- 1. CAS 4296-15-5: 1-iodo-2-methoxyethane | CymitQuimica [cymitquimica.com]
- 2. benchchem.com [benchchem.com]
- 3. 1-Iodo-2-methoxyethane | C3H7IO | CID 79136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Iodo-2-methoxyethane | 4296-15-5 | TCI EUROPE N.V. [tcichemicals.com]
- 5. C3H8O CH3OCH2CH3 infrared spectrum of methoxyethane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of ethyl methyl ether image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

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